

Application Notes for MAO-B Inhibitor: A Detailed Profile

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Compound of Interest

Compound Name: Mao-B-IN-12

Cat. No.: B12409698

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Product Name: Monoamine Oxidase B (MAO-B) Inhibitor (Represented by MAO-B-IN-2)

Catalogue Number: [Specify Catalogue Number]

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Description

Monoamine Oxidase B (MAO-B) is a key enzyme in the catabolism of monoamine neurotransmitters, including dopamine.[1][2][3] Inhibition of MAO-B increases the levels of dopamine in the brain and is a therapeutic strategy for neurodegenerative diseases such as Parkinson's disease.[2][4][5] MAO-B-IN-2 is a selective and competitive inhibitor of MAO-B with an IC₅₀ value of 0.51 µM.[6] It also shows inhibitory activity against Butyrylcholinesterase (BChE) with an IC₅₀ of 7.00 µM.[6] This document provides detailed information on the solubility of this inhibitor and protocols for its use in research applications.

Chemical Properties

Property	Value
Molecular Formula	C18H11ClO3
Molecular Weight	310.73 g/mol
Appearance	Solid (White to yellow)
CAS Number	1253978-24-3

Solubility Data

The solubility of the MAO-B inhibitor in various solvents is crucial for the preparation of stock solutions and for conducting in vitro and in vivo experiments. The following table summarizes the available solubility data for MAO-B-IN-2 as a representative compound. It is important to note that using newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can significantly impact product solubility.[6][7]

Solvent	Concentration	Remarks
DMSO	10 mg/mL (32.18 mM)	Ultrasonic and warming to 80°C may be required.[6]
DMSO & Corn Oil (1:9)	≥ 0.5 mg/mL	This protocol yields a clear solution.[6]
DMSO, PEG300, Tween-80, & Saline	0.5 mg/mL	This protocol yields a suspended solution.[6]
PEG400	-	Formulation for oral administration.
0.2% Carboxymethyl cellulose	-	Formulation for oral administration (suspension).[8]
0.25% Tween 80 and 0.5% Carboxymethyl cellulose	-	Formulation for oral administration.[8]

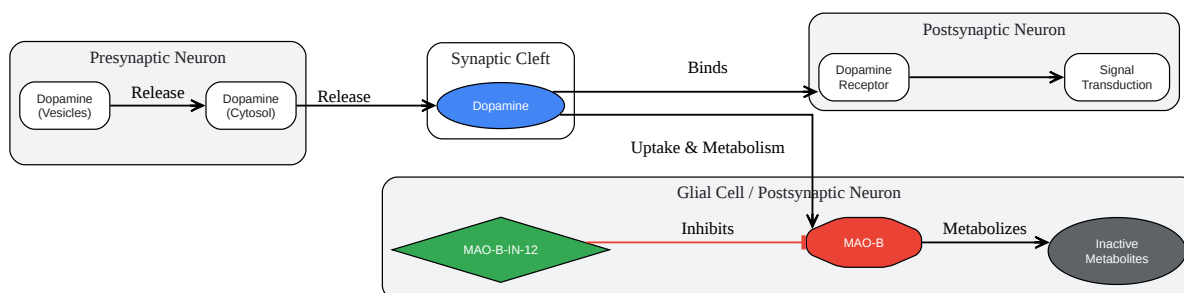
Biological Activity and Mechanism of Action

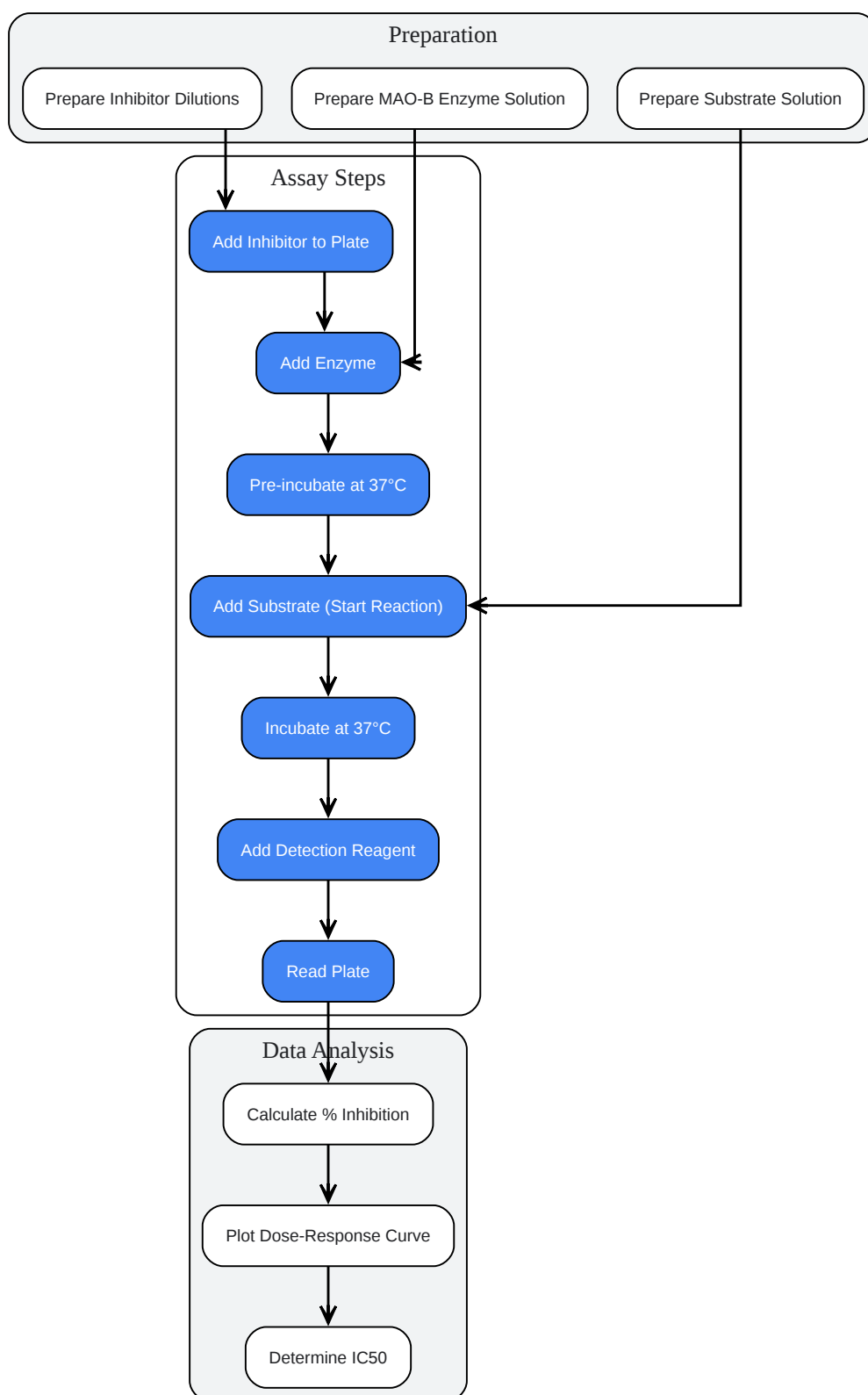
MAO-B is an enzyme located on the outer mitochondrial membrane that catalyzes the oxidative deamination of biogenic and xenobiotic amines.[3] This process is critical in the metabolism of neurotransmitters like dopamine.[9] MAO-B inhibitors act by binding to the active site of the enzyme, thereby preventing the breakdown of dopamine.[1] This leads to an increase in the concentration of dopamine in the synaptic cleft, which can alleviate symptoms associated with dopamine deficiency, such as in Parkinson's disease.[2] The inhibition can be competitive, where the inhibitor competes with the substrate for the active site.[1]

Storage and Stability

Store the solid compound at 4°C and protect from light.^[6] Stock solutions prepared in DMSO should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.^[6]^[7] Avoid repeated freeze-thaw cycles.

Visualized Signaling Pathway





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